Application Note: High-Fidelity In Vitro Antibacterial Susceptibility Testing of Ceftriaxone Disodium Salt

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Compound of Interest

Compound Name:	*Ceftriaxone Disodium Salt*
Cat. No.:	*B1242779*

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Introduction & Mechanistic Grounding

Ceftriaxone is a third-generation cephalosporin characterized by high stability against beta-lactamases and a potent, broad-spectrum bactericidal profile. Its efficacy is driven by the irreversible acylation of penicillin-binding proteins (PBPs)—specifically PBP2 and PBP3 in Gram-negative bacteria like Escherichia coli and Pseudomonas aeruginosa. This binding event disrupts the cross-linking of peptidoglycan units (N-acetylglucosamine and N-acetylmuramic acid), leading to cell wall instability and osmotic lysis.

For drug development professionals, accurate in vitro assessment of Ceftriaxone is critical not just for efficacy screening, but for establishing Pharmacokinetic/Pharmacodynamic (PK/PD) indices. The time-dependent killing nature of Ceftriaxone (

) demands precise Minimum Inhibitory Concentration (MIC) data to predict in vivo success.

Scope of Protocol

This guide details the Broth Microdilution (BMD) method, the "gold standard" for determining MICs as defined by the Clinical and Laboratory Standards Institute (CLSI) M07 and EUCAST

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guidelines. It addresses specific physicochemical challenges associated with the Disodium Salt Hemiheptahydrate form of the drug.

Pre-Analytical Chemistry: The "Potency Trap"

A common source of experimental error in Ceftriaxone testing is the incorrect calculation of active moiety concentration. Commercial research-grade Ceftriaxone is typically supplied as Ceftriaxone Disodium Hemiheptahydrate.

- Molecular Weight (Free Acid): ~554.58 g/mol
- Molecular Weight (Disodium Hemiheptahydrate): ~661.60 g/mol [1]

Stock Solution Preparation

Crucial Rule: Never assume the powder is 100% active. You must calculate the weight (

) required based on the potency (

) listed on the Certificate of Analysis (CoA).

- : Weight of powder (mg)
- : Target concentration of active moiety (

)
- : Volume to be prepared (mL)
- : Potency (

). Note: If potency is listed as "anhydrous," you must further correct for water content.

Solvent Selection:

- Primary Solvent: Sterile Distilled Water (Solubility

).
- Buffer: 0.1 M Phosphate Buffer (pH 6.0–8.0) is an acceptable alternative.

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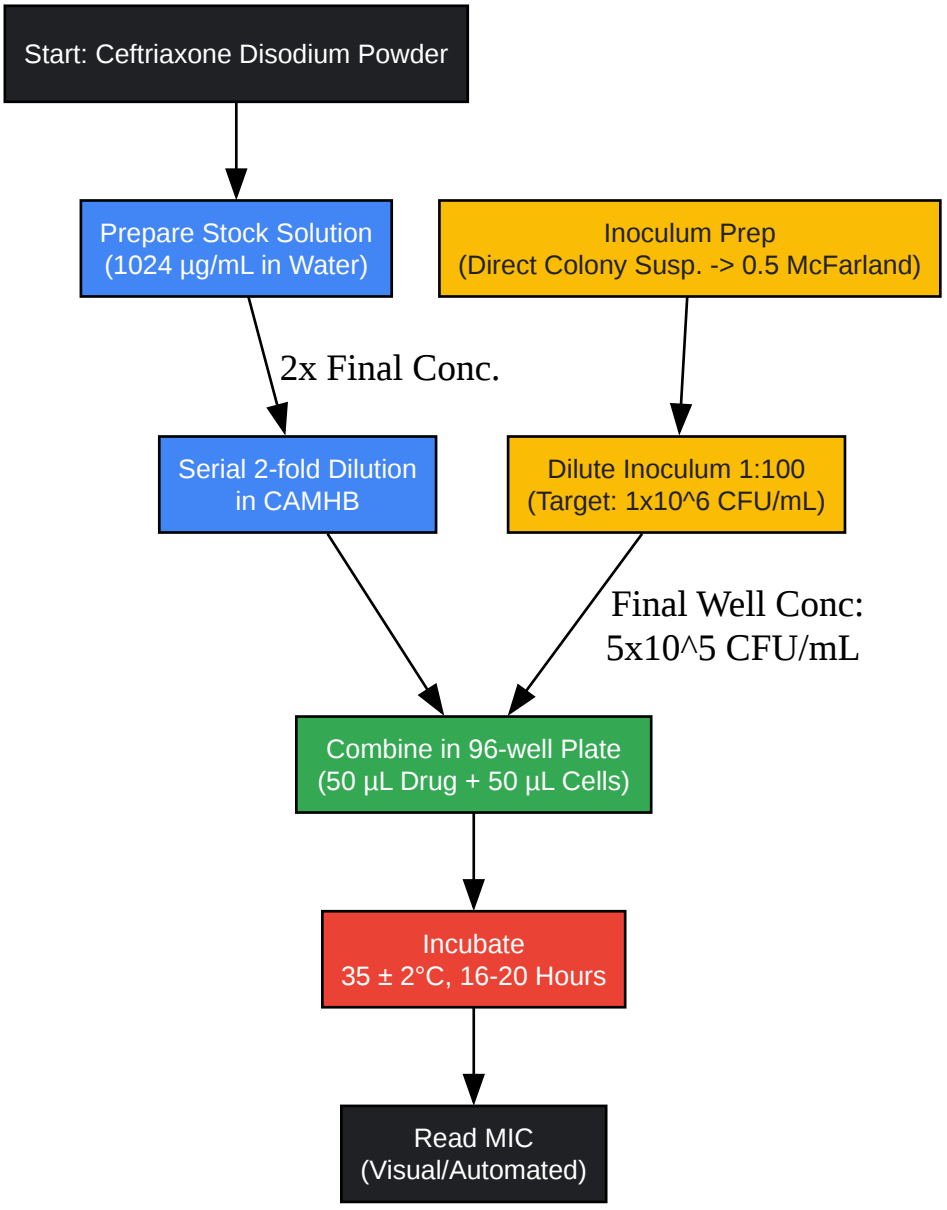
- Contraindication: Do NOT use calcium-containing diluents (e.g., Ringer's solution, Hartmann's solution) for stock preparation. While this is primarily a clinical incompatibility (precipitating ceftriaxone-calcium salts), avoiding it in vitro prevents micro-precipitates that scatter light and interfere with optical density (OD) readings.

Experimental Protocol: Broth Microdilution (BMD)

Assay Workflow Visualization

The following diagram outlines the critical path for the BMD assay, highlighting quality control checkpoints.



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Caption: Figure 1. Step-by-step workflow for Broth Microdilution testing of Ceftriaxone, ensuring correct final well concentrations.

Detailed Methodology

Step 1: Media Preparation

Use Cation-Adjusted Mueller-Hinton Broth (CAMHB).[2]

- Why CAMHB? Standard MHB varies in divalent cation levels (

  ,

). CLSI M07 requires physiological levels (

  ,

) to standardize outer membrane permeability and aminoglycoside activity. While Ceftriaxone is a beta-lactam, using CAMHB ensures the assay is valid for multi-drug panels and maintains regulatory compliance.

Step 2: Serial Dilution[3]

- Prepare a 2x working stock (e.g.,

) in CAMHB.

- Dispense

  of CAMHB into columns 2–12 of a sterile 96-well round-bottom plate.

- Dispense

  of the 2x working stock into column 1.

- Transfer

  from column 1 to column 2. Mix by pipetting (avoid bubbles).

- Repeat down to column 10 or 11. Discard the final

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.

- Result: A gradient of 2x concentrations.

Step 3: Inoculum Preparation

- Select 3–5 isolated colonies of the test organism (e.g., E. coli) from an 18–24h agar plate.
- Suspend in saline to match a 0.5 McFarland Standard (approx.

).
- Critical Dilution: Dilute this suspension 1:100 in CAMHB.
  - Calculation:

    .
- Add

  of this diluted inoculum to the wells containing

  of drug.
  - Final Well Concentration:

    (standard CLSI target).
  - Final Drug Concentration: 1x (the desired testing range).

Step 4: Incubation[4]

- Seal plate with a breathable membrane or loose lid to prevent evaporation but allow

  exchange.
- Incubate at

  in ambient air for 16–20 hours.

Quality Control & Validation

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An assay is only as valid as its controls. You must run concurrent QC strains.[5] If the QC strain MIC falls outside the CLSI M100 acceptable range, the entire run is invalid.

Table 1: CLSI M100 QC Ranges for Ceftriaxone

QC Organism	ATCC Number	Classification	Acceptable MIC Range ( )
Escherichia coli	ATCC 25922	Gram-Negative	0.03 – 0.12
Staphylococcus aureus	ATCC 29213	Gram-Positive	1 – 8
Pseudomonas aeruginosa	ATCC 27853	Gram-Negative	8 – 64
Neisseria gonorrhoeae	ATCC 49226	Fastidious	0.004 – 0.015

Note: For N. gonorrhoeae, testing requires GC Agar base with 1% defined growth supplement, not CAMHB.

Data Interpretation & Troubleshooting

Reading the MIC

The MIC is the lowest concentration that completely inhibits visible growth.[3]

- Button: A distinct pellet at the bottom (Growth).
- Turbidity: Haze throughout the well (Growth).
- Clear: No visible changes (No Growth).

Troubleshooting Logic

Beta-lactams like Ceftriaxone can exhibit "skipped wells" or trailing endpoints. Use the logic tree below to resolve anomalies.

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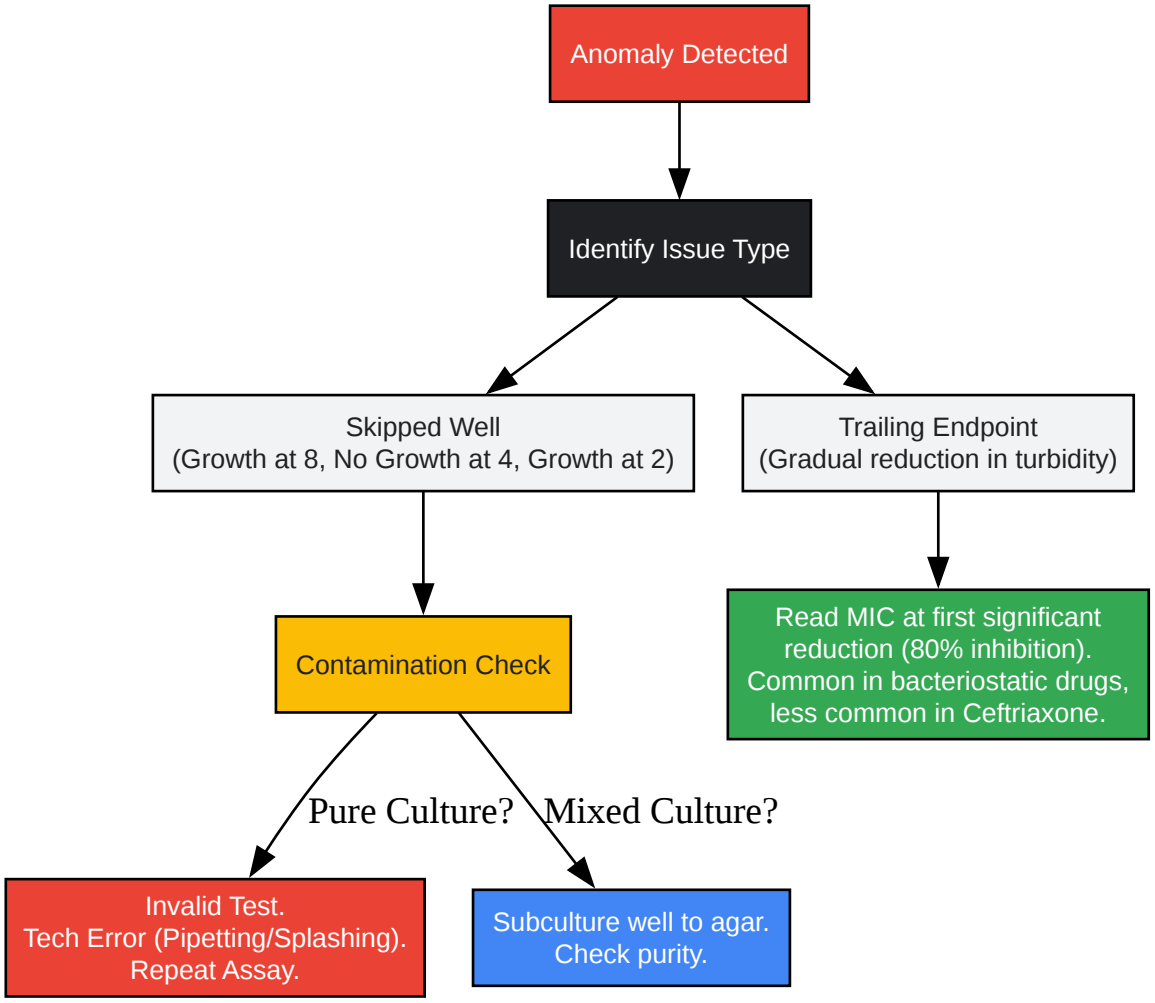

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Caption: Figure 2. Decision matrix for resolving common MIC readout anomalies.

The "Eagle Effect" (Paradoxical Growth)

Rarely, Ceftriaxone may show growth at high concentrations despite killing at lower ones. This is often due to precipitation of the drug at high concentrations in the well, reducing bioavailability, or induction of beta-lactamases. If observed, verify solubility in the well and repeat.

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